

Personal protective equipment for handling Dichloroiodomethane

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Dichloroiodomethane

Cat. No.: B121522

[Get Quote](#)

Essential Safety and Handling Guide for Dichloroiodomethane

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for the handling of **Dichloroiodomethane** (CAS No. 594-04-7). Adherence to these guidelines is critical for ensuring laboratory safety and minimizing risk.

Hazard Identification and Personal Protective Equipment (PPE)

Dichloroiodomethane is a chemical that requires careful handling due to its potential health hazards. While some safety data sheets (SDS) may classify it as not a hazardous substance, it is crucial to treat it with caution due to its chemical structure as a trihalomethane and its classification by other suppliers as harmful if swallowed and very toxic to aquatic life with long-lasting effects.^{[1][2]}

Summary of Personal Protective Equipment (PPE) Requirements

PPE Category	Specification	Rationale
Hand Protection	Viton® or Polyvinyl Alcohol (PVA) gloves are recommended for handling chlorinated and aromatic solvents.[3][4] Nitrile gloves may offer some protection for chlorinated solvents.[2] Butyl rubber gloves are not recommended for halogenated solvents.[1][5] Always inspect gloves for degradation or punctures before use.	To prevent skin contact.
Eye Protection	Chemical safety goggles with side-shields are mandatory.[2] A face shield should be worn in addition to goggles when there is a risk of splashing.	To protect against eye irritation or serious eye damage from splashes.
Skin and Body Protection	A flame-resistant lab coat, fully buttoned, or impervious clothing should be worn at all times.[2]	To protect skin and clothing from contamination.
Respiratory Protection	Use in a well-ventilated area, preferably within a certified chemical fume hood.[1][2] If working outside a fume hood where vapors may be generated, a NIOSH-approved respirator with an appropriate cartridge for organic vapors should be used.	To prevent inhalation of vapors.

Safe Handling and Storage

Operational Plan:

- Preparation:
 - Ensure a certified chemical fume hood is operational.
 - Verify that a safety shower and eyewash station are accessible.[\[1\]](#)[\[2\]](#)
 - Don all required PPE before handling the chemical.
- Handling:
 - Avoid inhalation, and contact with eyes and skin.[\[1\]](#)[\[2\]](#)
 - Do not eat, drink, or smoke in the handling area.[\[3\]](#)
 - Wash hands thoroughly after handling.[\[3\]](#)
 - Keep containers tightly closed when not in use.

Storage Plan:

- Store in a tightly sealed container in a cool, dry, and well-ventilated area.
- Protect from light and air, as it can decompose under these conditions.[\[6\]](#)
- Store away from incompatible materials such as strong bases and oxidizing agents.
- For long-term storage, keep at -20°C (as a powder) or -80°C (in solvent).[\[2\]](#)

First Aid Measures

Immediate action is crucial in case of exposure.

Exposure Route	First Aid Procedure
Eye Contact	Immediately flush eyes with large amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention. [1] [3]
Skin Contact	Immediately wash off with plenty of soap and water for at least 15 minutes. [5] Remove contaminated clothing and shoes. Seek medical attention if irritation persists. [1] [5]
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If breathing has stopped, provide artificial respiration. Seek immediate medical attention. [1] [3]
Ingestion	Do NOT induce vomiting. Wash out the mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention. [1] [3]

Spill and Disposal Plan

Spill Response:

- Evacuate: Immediately evacuate personnel from the spill area.
- Ventilate: Ensure the area is well-ventilated.
- Contain: Use a non-combustible absorbent material like sand or earth to contain the spill.
- Collect: Carefully collect the absorbed material into a sealable, labeled container for hazardous waste.
- Decontaminate: Clean the spill area thoroughly with a suitable solvent, followed by soap and water.

Disposal Plan:

Dichloroiodomethane is a halogenated solvent and must be disposed of as hazardous waste.

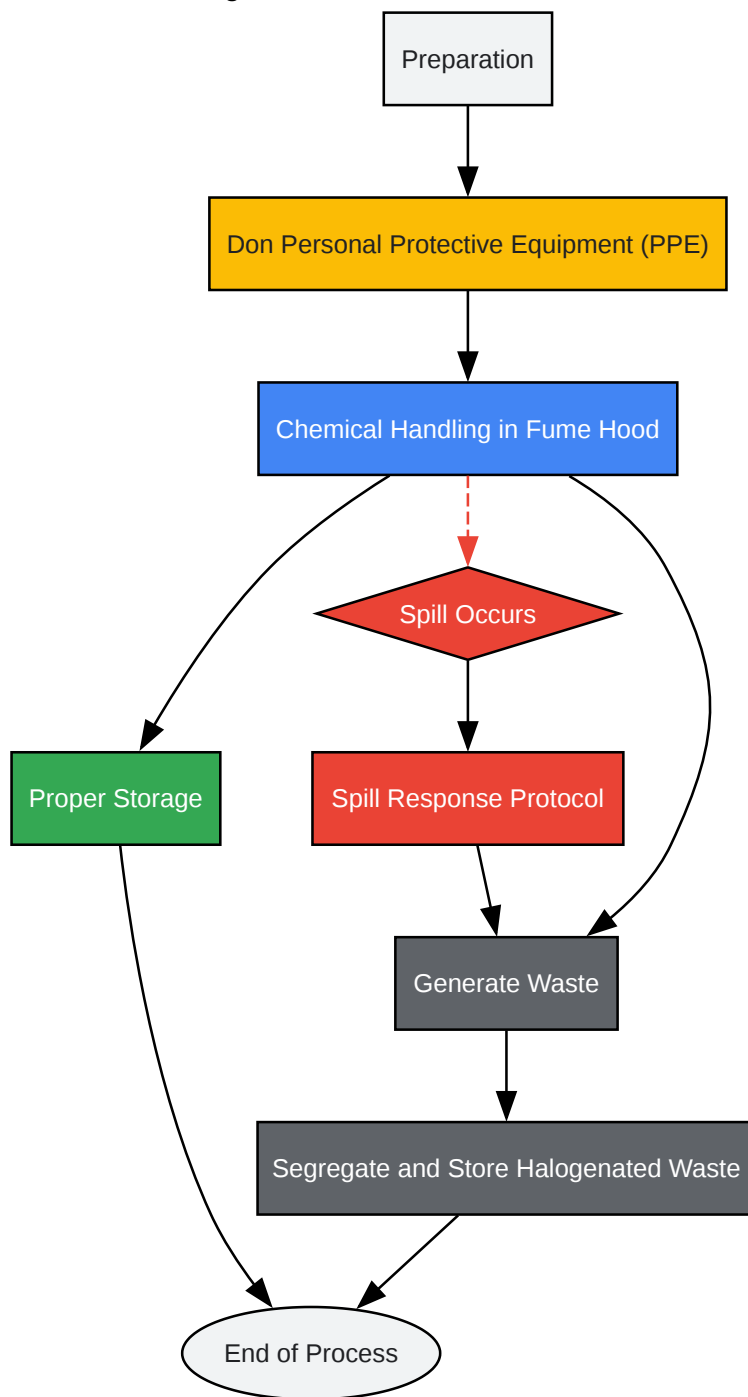
- Waste Collection:
 - Collect waste in a dedicated, properly labeled, and sealed container.
 - Do not mix with non-halogenated solvent waste. The disposal of halogenated waste is significantly more expensive and requires different treatment.
- Disposal Method:
 - Arrange for disposal through a licensed hazardous waste disposal company.
 - Incineration is a common disposal method for halogenated solvents.
 - Do not dispose of down the drain or by evaporation.

Physical and Chemical Properties

Property	Value
Chemical Formula	CHCl_2I
Molecular Weight	210.83 g/mol
Appearance	Pale yellow liquid
Boiling Point	128-131 °C at 760 mmHg
Density	2.422 g/cm ³
Solubility	Soluble in organic solvents.

Safe Handling Workflow

Safe Handling Workflow for Dichloroiodomethane

[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. aibonsafety.com [aibonsafety.com]
- 2. labkafe.com [labkafe.com]
- 3. yourglovesource.com [yourglovesource.com]
- 4. Glove Selection Guide | Office of Environment, Health & Safety [ehs.berkeley.edu]
- 5. safety.fsu.edu [safety.fsu.edu]
- 6. amo-csd.lbl.gov [amo-csd.lbl.gov]
- To cite this document: BenchChem. [Personal protective equipment for handling Dichloriodomethane]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b121522#personal-protective-equipment-for-handling-dichloriodomethane]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com